

Cost-benefit analysis of thiourea versus cyanide in mineral processing

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A Comparative Guide to Thiourea and Cyanide in Mineral Processing

A comprehensive cost-benefit analysis of two key lixiviants in the extraction of precious metals.

In the realm of mineral processing, particularly for the extraction of gold and silver, the choice of lixiviant is a critical decision that balances efficiency, cost, and environmental impact. For decades, cyanide has been the industry standard, lauded for its effectiveness and economic viability. However, growing environmental and safety concerns have spurred research into alternatives, with **thiourea** emerging as a promising contender. This guide provides an objective comparison of **thiourea** and cyanide, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions.

Performance and Efficiency: A Quantitative Comparison

The effectiveness of a lixiviant is primarily measured by its ability to dissolve and recover the target metal from the ore. The following tables summarize quantitative data from various studies, offering a comparative view of gold and silver extraction percentages achieved with **thiourea** and cyanide under different conditions.



Lixiviant	Ore Type	Concentra tion	Leaching Time (hours)	Gold Extraction (%)	Silver Extraction (%)	Reference
Cyanide (NaCN)	Oxidized low-grade gold ore	1 kg/t	24	96.2	-	[1]
Thiourea	Oxidized low-grade gold ore	20 kg/t	16	96.7	-	[1]
Cyanide (NaCN)	Finely disseminat ed gold ore	1.23 kg/t	12	95.21	-	[2]
Thiourea	Finely disseminat ed gold ore	13.32 kg/t	5	90.48	-	[2]
Cyanide (NaCN)	Refractory gold ore	-	6	-	-	[3]
Thiourea	Refractory gold ore	-	6	85.8	-	[3]
Cyanide (NaCN)	Clean oxidized ores (average of 7 samples)	2 g/L	-	Generally higher than thiourea at 2 g/L	Generally higher than thiourea at 2 g/L	[4]
Thiourea	Clean oxidized ores (average of 7 samples)	2 g/L	-	Generally lower than cyanide at 2 g/L	Generally lower than cyanide at 2 g/L	[4]
Thiourea	Clean oxidized ores	20 g/L	-	Increased extraction compared	-	[4]







(average of to 2 g/L, 7 samples) but still generally less than cyanide at 2 g/L

Table 1: Comparative Gold and Silver Extraction Efficiencies. This table presents a summary of experimental results comparing the extraction efficiencies of cyanide and **thiourea** for gold and silver from various ore types.

Economic Viability: A Cost-Benefit Analysis

The economic feasibility of a leaching process is a multifaceted issue, extending beyond the initial cost of the reagents. While cyanide is generally less expensive per unit weight, the overall cost-effectiveness depends on consumption rates, processing times, and the need for additional reagents and environmental mitigation measures.



Factor	Cyanide	Thiourea	References
Reagent Cost	Lower per unit weight	Higher per unit weight, costs at least four times as much as cyanide.	
Consumption	Generally lower	Higher, can be at least twice that of cyanide.	
Leaching Kinetics	Slower	Faster, can be several times faster than cyanide.	[5]
Operating pH	Alkaline (pH > 10.5)	Acidic (pH 1.0-2.0)	
Oxidant Requirement	Primarily atmospheric oxygen	Requires a strong oxidizing agent (e.g., ferric sulfate, hydrogen peroxide).	[2]
Toxicity	Highly toxic, potential for HCN gas formation.[5]	Significantly less toxic to mammals, but a suspected carcinogen. [5]	[5]
Environmental Impact	Significant, with risks of water and soil contamination from spills.[5]	Lower direct toxicity, but acidic effluent requires neutralization.	[5]
Performance with Refractory Ores	Can be effective after pre-treatment (e.g., roasting, pressure oxidation).[5]	Shows potential for treating refractory sulfide and carbonaceous ores.[5]	[5]

Table 2: Cost-Benefit Comparison of Cyanide and **Thiourea**. This table outlines the key economic and operational factors to consider when choosing between cyanide and **thiourea** for mineral processing.



Experimental Protocols

To ensure the reproducibility of the cited data, the following are generalized experimental protocols for laboratory-scale leaching tests with cyanide and **thiourea**.

Cyanide Leaching Protocol (Agitated Leaching)

- Ore Preparation: Crush and grind the ore sample to the desired particle size (e.g., -74 μm).
 [1]
- Pulp Preparation: Prepare a slurry by mixing a known weight of the ore (e.g., 1 kg) with a specific volume of water to achieve the desired pulp density (e.g., 35% solids by weight).[1]
- pH Adjustment: Adjust the pH of the slurry to above 10.5 (typically 11-12) using lime (CaO)
 or caustic soda (NaOH) to prevent the formation of toxic hydrogen cyanide gas.[1][6]
- Lixiviant Addition: Add a measured amount of sodium cyanide (NaCN) to the slurry to achieve the target concentration (e.g., 1 kg/t of ore).[1]
- Leaching: Agitate the slurry in a reactor at a constant speed (e.g., 200 rpm) for the specified leaching duration (e.g., 24 hours).[1] Ensure adequate aeration to provide the necessary oxygen for the dissolution of gold.
- Sampling and Analysis: Periodically take samples of the pregnant solution, filter them, and analyze for gold and silver content using methods such as Atomic Absorption
 Spectrophotometry (AAS). The solid residues should be washed, dried, and assayed for remaining precious metals.[1]

Thiourea Leaching Protocol (Agitated Leaching)

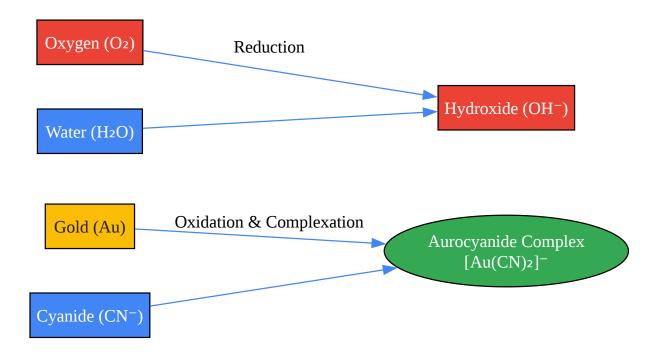
- Ore Preparation: Crush and grind the ore sample to the desired particle size (e.g., -74 μm).
 [1]
- Pulp Preparation: Prepare a slurry by mixing a known weight of the ore (e.g., 1 kg) with a specific volume of an acidic solution (e.g., dilute sulfuric acid).
- pH Adjustment: Adjust the pH of the slurry to the acidic range of 1.0 to 2.0 using sulfuric acid.
 [1]



- Reagent Addition:
 - Add the oxidizing agent, such as ferric sulfate (Fe₂(SO₄)₃), to the slurry at the desired concentration (e.g., 10 kg/t of ore).[1]
 - Add the specified amount of thiourea [(NH₂)₂CS] to the slurry (e.g., 20 kg/t of ore).[1]
- Leaching: Agitate the slurry in a reactor at a constant speed for the designated leaching time (e.g., 16 hours).[1]
- Sampling and Analysis: Periodically collect and filter samples of the pregnant solution.
 Analyze the solution for gold and silver content using AAS. The solid residues should be washed, dried, and assayed to determine the remaining metal content.[1]

Chemical Mechanisms and Pathways

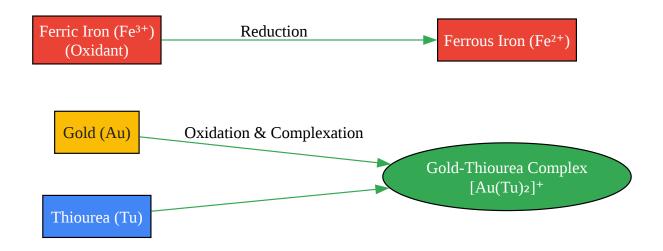
The dissolution of gold in both cyanide and **thiourea** solutions is an electrochemical process involving oxidation and complexation. The following diagrams illustrate the key chemical pathways.



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Caption: Cyanide Leaching Pathway for Gold.



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Caption: Thiourea Leaching Pathway for Gold.

Conclusion

The choice between **thiourea** and cyanide for mineral processing is not straightforward and depends on a variety of factors including the specific ore mineralogy, economic considerations, and regulatory environments.

Cyanide remains the dominant lixiviant due to its lower cost, lower consumption rates, and well-established, efficient recovery processes.[5] However, its high toxicity and the associated environmental and safety risks are significant drawbacks.

Thiourea presents a less toxic alternative with the advantage of faster leaching kinetics.[5] It can also be more effective for certain types of refractory ores.[5] The primary obstacles to its widespread adoption are the higher reagent cost and consumption, as well as the need for a strong oxidizing agent and acidic conditions, which can increase operational complexity and costs.

Future research and development will likely focus on optimizing the **thiourea** leaching process to reduce reagent consumption and on developing more cost-effective and environmentally benign lixiviants. For now, a thorough techno-economic evaluation, including comprehensive



laboratory and pilot-scale testing, is essential for selecting the most appropriate leaching system for any given mining operation.

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